

Application Notes and Protocols for Large-Scale Synthesis of N-Phenyltriflamide

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-n-phenylmethanesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the large-scale synthesis of N-Phenyltriflamide (also known as N-Phenyl-bis(trifluoromethanesulfonimide)), a versatile reagent in organic synthesis. The following sections detail reaction parameters, experimental protocols, and safety considerations critical for scaling up this synthesis.

Introduction

N-Phenyltriflamide is a stable, crystalline, and easy-to-handle triflating agent. It is widely used for the triflation of phenols and amines to form triflates, which are valuable intermediates in cross-coupling reactions such as Suzuki and Stille reactions.^{[1][2]} Its application extends to the synthesis of various pharmaceutical and material intermediates, including the anti-prostate cancer drug abiraterone.^[3] This document outlines key considerations and methodologies for its synthesis on an industrial scale.

Large-Scale Synthesis Routes

The industrial production of N-Phenyltriflamide typically involves the reaction of aniline with a trifluoromethanesulfonylating agent. Two primary routes have been identified for large-scale synthesis:

- Route A: Reaction of aniline with trifluoromethanesulfonyl fluoride.

- Route B: Reaction of aniline with trifluoromethanesulfonic anhydride.[\[4\]](#)

The selection of the synthetic route often depends on the availability and cost of raw materials, as well as the desired purity and yield.

Comparative Data for Large-Scale Synthesis

The following table summarizes quantitative data from a representative large-scale synthesis protocol for N-Phenyltriflamide, providing a basis for comparison and optimization.

Parameter	Value	Reference
Starting Materials	Aniline, Trifluoromethanesulfonyl fluoride	[3] [4]
Solvents	Acetonitrile, Dichloromethane	[4]
Bases	Triethylenediamine, 4- Dimethylaminopyridine (DMAP)	[4]
Reaction Temperature	Stage 1: 40°C; Stage 2: Not specified	[4]
Reaction Pressure	Stage 1: 0.08 - 0.23 MPa; Stage 2: 0.06 - 0.21 MPa	[4]
Reaction Time	Stage 1: 8 hours; Stage 2: 15 hours	[4]
Product Yield	94.0%	[4]
Product Purity	99.2%	[4]

Detailed Experimental Protocols

The following is a detailed protocol for the large-scale synthesis of N-Phenyltriflamide based on the reaction of aniline with trifluoromethanesulfonyl fluoride.

Materials and Equipment:

- 100L stainless steel reactor equipped with a thermometer, distillation device, and mechanical stirring
- Aniline (9.3 kg)
- Acetonitrile (40 L)
- Triethylenediamine (13 kg)
- Trifluoromethanesulfonyl fluoride (20 kg in the first stage, 20 kg in the second stage)
- Dichloromethane (40 L)
- 4-Dimethylaminopyridine (DMAP) (0.4 kg)
- Ethanol (30 kg)
- Water

Procedure:

Stage 1: Synthesis of N-phenyl trifluoromethanesulfonamide

- Charge the 100L stainless steel reactor with 9.3 kg of aniline, 40 L of acetonitrile, and 13 kg of triethylenediamine.[\[4\]](#)
- Evacuate the reactor to -0.09 MPa and introduce 20 kg of trifluoromethanesulfonyl fluoride gas.[\[4\]](#)
- Seal the reactor and stir the reaction mixture at 40°C for 8 hours. The pressure will gradually decrease from approximately 0.23 MPa to 0.08 MPa.[\[4\]](#)
- Once the pressure stabilizes, recover the excess trifluoromethanesulfonyl fluoride.[\[4\]](#)
- Distill off approximately 34 L of acetonitrile.[\[4\]](#)

Stage 2: Conversion to N-Phenyl-bis(trifluoromethanesulfonimide)

- To the reactor, add 40 L of dichloromethane and 0.4 kg of 4-dimethylaminopyridine.[\[4\]](#)

- Introduce another 20 kg of trifluoromethanesulfonyl fluoride.[4]
- Seal the reactor and continue the reaction for 15 hours. The pressure will decrease from approximately 0.21 MPa to 0.06 MPa.[4]
- Recover the excess trifluoromethanesulfonyl fluoride.[4]
- Distill off 38 L of the solvent to obtain a yellow viscous solid.[4]

Purification:

- Add 30 kg of ethanol to the yellow viscous solid and stir rapidly.[4]
- Filter the resulting white crystals.[4]
- Dry the crystals to obtain 33.6 kg of N-Phenyl-bis(trifluoromethanesulfonimide) (99.2% purity, 94.0% yield).[4]

Safety and Handling Considerations

N-Phenyltriflamide and the reagents used in its synthesis require careful handling to ensure safety.[2]

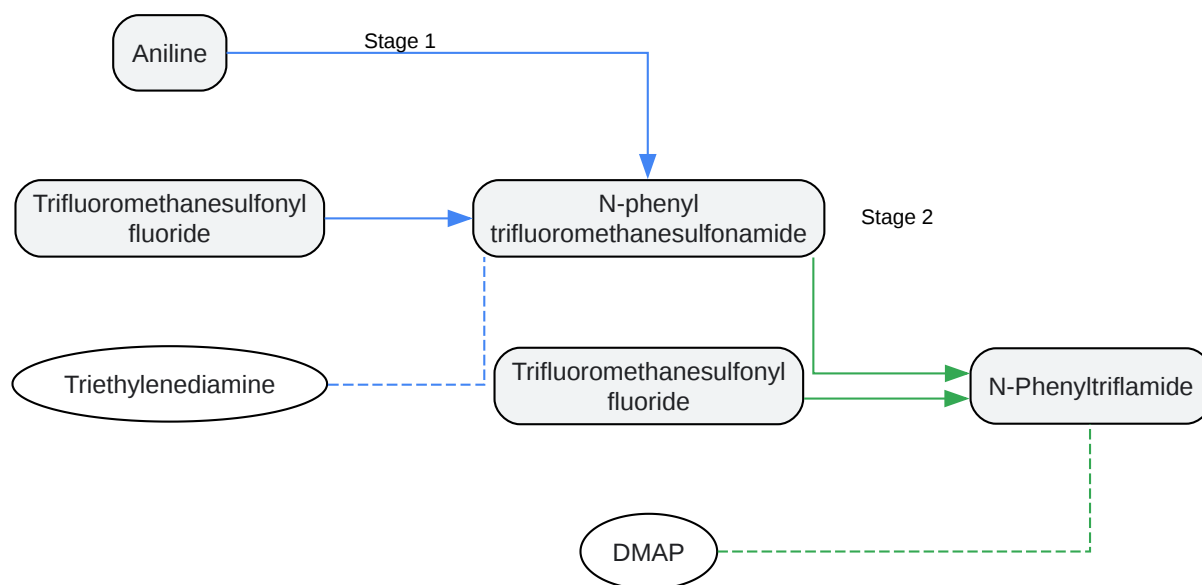
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, goggles, and a lab coat.[2][5]
- Ventilation: Conduct all operations in a well-ventilated area or under a fume hood.[2]
- Storage: Store N-Phenyltriflamide in a cool, dry place away from incompatible substances such as strong bases and nucleophiles.[2][6] The compound is moisture-sensitive.[7]
- Hazard Statements: N-Phenyltriflamide is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1][8] It is toxic if swallowed.[6]
- In case of exposure:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[5][7]

- Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and get medical attention.[5][7]
- Fire: N-Phenyltriflamide itself is not flammable, but appropriate extinguishing media should be used for surrounding fires.[2] Hazardous decomposition products include nitrogen oxides, carbon oxides, sulfur oxides, and gaseous hydrogen fluoride.[5][7]

Visualizations

Reaction Pathway

The following diagram illustrates the two-step synthesis of N-Phenyltriflamide from aniline and trifluoromethanesulfonyl fluoride.

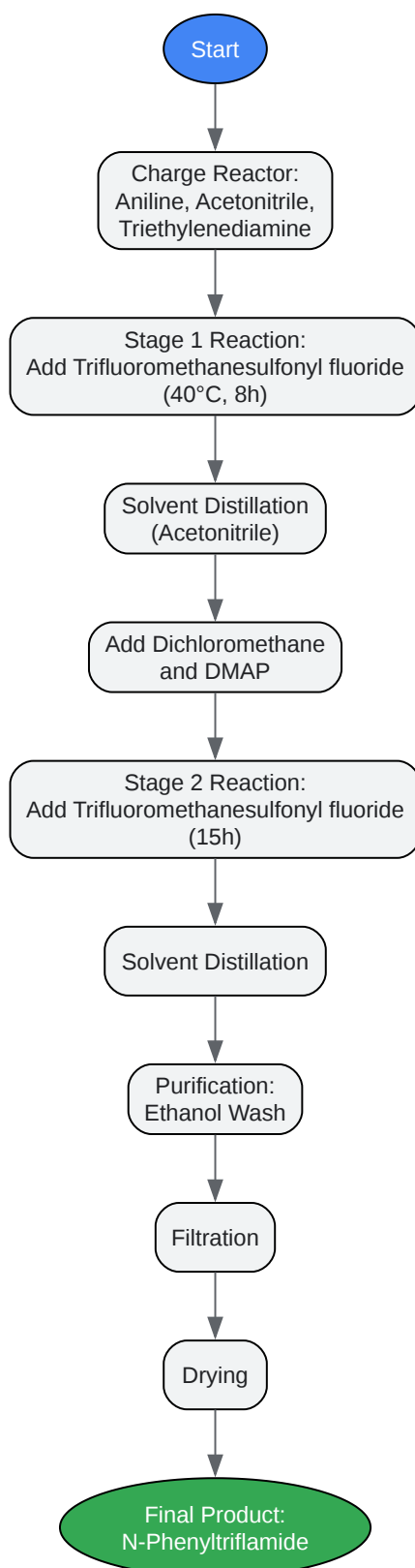


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Caption: Two-step synthesis of N-Phenyltriflamide.

Experimental Workflow

This diagram outlines the general workflow for the large-scale synthesis of N-Phenyltriflamide.



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Caption: General experimental workflow for synthesis.

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